

Application Notes and Protocols: Gravimetric Analysis Using Diantipyrylmethane

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Compound of Interest

Compound Name: *Diantipyrylmethane*

Cat. No.: *B072621*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the use of **diantipyrylmethane** in the gravimetric determination of various metal ions.

Diantipyrylmethane, a versatile organic reagent, forms stable, insoluble complexes with several metal ions, making it a valuable tool in quantitative chemical analysis.

Introduction

Diantipyrylmethane ($C_{23}H_{24}N_4O_2$) is a pyrazolone derivative that acts as a precipitating agent in acidic media for a range of metal ions. Its utility in gravimetric analysis stems from the formation of well-defined, sparingly soluble coordination compounds. This method is particularly noted for its application in the determination of titanium, and it can also be extended to other elements such as bismuth and cadmium through the formation of ternary complexes. Gravimetric analysis, while a classical technique, offers high precision and accuracy when performed under optimized conditions and serves as a reliable reference method.

Principle of the Method

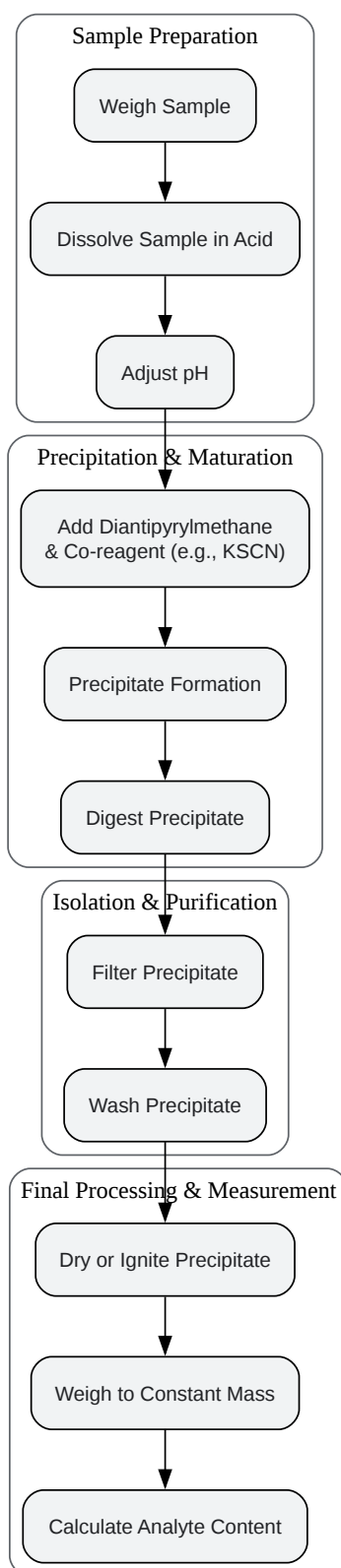
The fundamental principle of gravimetric analysis using **diantipyrylmethane** involves the selective precipitation of the target metal ion from a solution. The general workflow includes:

- **Sample Preparation:** Dissolution of the sample to bring the analyte into an aqueous solution.

- Precipitation: Addition of **diantipyrylmethane** and other necessary reagents (e.g., thiocyanate, iodide, perchlorate) under controlled pH and temperature to form an insoluble complex.
- Digestion: Allowing the precipitate to stand in the mother liquor, often at an elevated temperature, to promote the formation of larger, purer crystals.
- Filtration: Separation of the precipitate from the solution using ashless filter paper.
- Washing: Rinsing the precipitate to remove any co-precipitated impurities.
- Drying/Ignition: Heating the precipitate to a constant weight at a specific temperature to obtain a stable, weighable form.
- Calculation: Determining the amount of the analyte from the mass of the precipitate using a gravimetric factor.

General Experimental Workflow

The following diagram illustrates the logical steps involved in a typical gravimetric analysis using **diantipyrylmethane**.



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Caption: General workflow for gravimetric analysis with **diantipyrylmethane**.

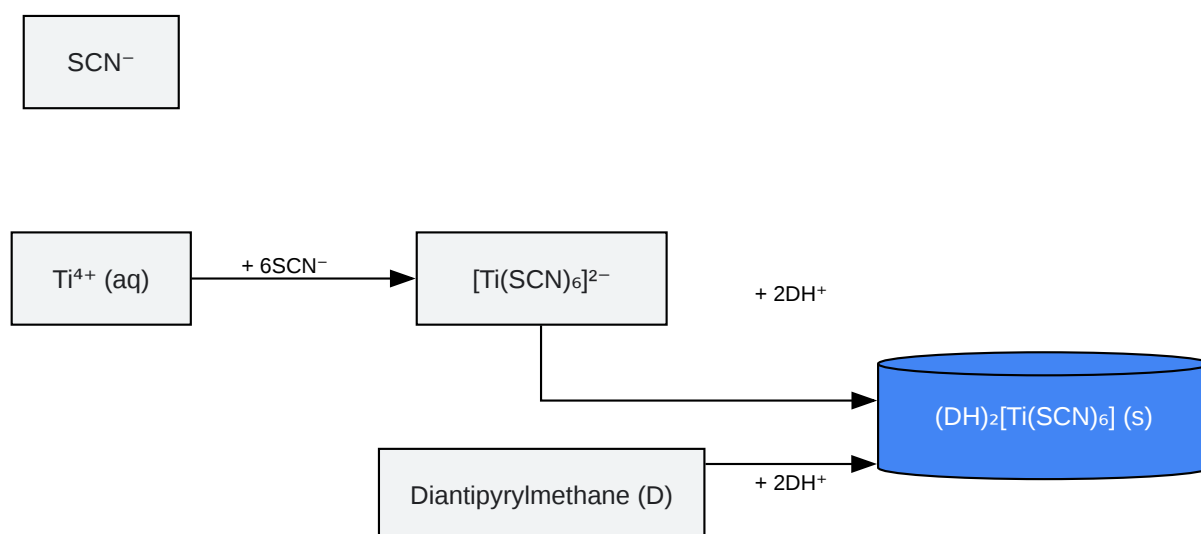
Application Notes for Specific Elements

Gravimetric Determination of Titanium (IV)

Diantipyrylmethane is a highly effective reagent for the gravimetric determination of titanium. In the presence of thiocyanate ions, titanium (IV) forms a stable and insoluble ternary complex with **diantipyrylmethane**.

Reaction Pathway:

The following diagram illustrates the formation of the precipitable complex.



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Caption: Formation of the titanium-**diantipyrylmethane**-thiocyanate complex.

Experimental Protocol:

- **Sample Preparation:** Accurately weigh a sample containing 20-100 mg of titanium into a 400 mL beaker. Dissolve the sample in 50 mL of 1:1 sulfuric acid or a suitable acid mixture. If necessary, treat with a few drops of nitric acid to ensure all titanium is in the +4 oxidation state. Evaporate the solution to fumes of SO_3 to remove excess nitric acid. Cool and dilute to approximately 100 mL with distilled water.

- **Precipitation:** To the cool solution, add 5 g of tartaric acid to prevent the hydrolysis of titanium salts. Neutralize the solution with ammonia until a slight permanent turbidity is observed, then add 20 mL of 6 M sulfuric acid. Add 20 mL of a 10% (w/v) potassium thiocyanate solution. While stirring vigorously, slowly add 50 mL of a 5% (w/v) solution of **diantipyrylmethane** in 1 M hydrochloric acid.
- **Digestion:** Allow the beaker to stand for 2-4 hours, or preferably overnight, to ensure complete precipitation and to allow the precipitate to mature.
- **Filtration and Washing:** Filter the precipitate through a pre-weighed sintered glass crucible (porosity G4) or ashless filter paper. Wash the precipitate several times with a wash solution containing 10 mL of 6 M sulfuric acid, 5 g of potassium thiocyanate, and 2.5 g of **diantipyrylmethane** per liter of distilled water. Finally, wash with a small amount of cold water to remove the thiocyanate.
- **Drying and Weighing:** Dry the precipitate in an oven at 110-120 °C to a constant weight. The weighed form is $(C_{23}H_{25}N_4O_2)_2[Ti(SCN)_6]$.
- **Calculation:**
 - Gravimetric Factor (GF) = (Atomic weight of Ti) / (Formula weight of $(C_{23}H_{25}N_4O_2)_2[Ti(SCN)_6]$)
 - % Ti = (Weight of precipitate × GF / Weight of sample) × 100

Quantitative Data Summary for Titanium Determination:

Parameter	Value/Condition
Sample Size	20-100 mg Ti
Precipitating Agent	5% Diantipyrylmethane in 1 M HCl
Co-precipitant	10% Potassium Thiocyanate
Acidity for Precipitation	~1 M H ₂ SO ₄
Digestion Time	2-4 hours (overnight recommended)
Drying Temperature	110-120 °C
Weighing Form	(C ₂₃ H ₂₅ N ₄ O ₂) ₂ [Ti(SCN) ₆]
Gravimetric Factor	To be calculated based on atomic weights

Gravimetric Determination of Bismuth (III)

Bismuth can be determined gravimetrically using **diantipyrylmethane** in the presence of iodide ions.

Experimental Protocol:

- **Sample Preparation:** Weigh a sample containing 25-150 mg of bismuth and dissolve it in a minimal amount of nitric acid. Dilute the solution to about 100 mL with distilled water.
- **Precipitation:** Add a 10% solution of potassium iodide in slight excess. Then, slowly add a 5% solution of **diantipyrylmethane** in 1 M nitric acid with constant stirring. A yellow precipitate of the bismuth-**diantipyrylmethane**-iodide complex will form.
- **Digestion:** Allow the precipitate to digest at room temperature for 1-2 hours.
- **Filtration and Washing:** Filter the precipitate through a pre-weighed filtering crucible. Wash the precipitate with a dilute solution of potassium iodide, followed by a small amount of cold water.
- **Drying and Weighing:** Dry the precipitate at 105-110 °C to a constant weight. The weighing form is (C₂₃H₂₅N₄O₂) [BiI₄].

- Calculation:
 - Gravimetric Factor (GF) = (Atomic weight of Bi) / (Formula weight of $(C_{23}H_{25}N_4O_2)$ $[BiI_4]$)
 - % Bi = (Weight of precipitate × GF / Weight of sample) × 100

Quantitative Data Summary for Bismuth Determination:

Parameter	Value/Condition
Sample Size	25-150 mg Bi
Precipitating Agent	5% Diantiprylmethane in 1 M HNO_3
Co-precipitant	10% Potassium Iodide
Acidity for Precipitation	Dilute HNO_3
Digestion Time	1-2 hours
Drying Temperature	105-110 °C
Weighing Form	$(C_{23}H_{25}N_4O_2)$ $[BiI_4]$
Gravimetric Factor	To be calculated based on atomic weights

Gravimetric Determination of Cadmium (II)

Cadmium forms a precipitable complex with **diantiprylmethane** and thiocyanate ions.

Experimental Protocol:

- Sample Preparation: Dissolve a sample containing 20-100 mg of cadmium in dilute nitric or sulfuric acid and dilute to approximately 150 mL.
- Precipitation: Add a 10% solution of potassium thiocyanate. Adjust the pH to approximately 4-5 with ammonia or a suitable buffer. While stirring, add a 5% solution of **diantiprylmethane** in 1 M sulfuric acid.
- Digestion: Gently heat the solution to about 60-70 °C and allow it to stand for 1 hour for the precipitate to coagulate.

- **Filtration and Washing:** Filter the precipitate through a pre-weighed filtering crucible. Wash the precipitate with a wash liquid containing a small amount of potassium thiocyanate, and then with a little cold water.
- **Drying and Weighing:** Dry the precipitate at 110 °C to a constant weight. The weighing form is $(C_{23}H_{25}N_4O_2)_2[Cd(SCN)_4]$.
- **Calculation:**
 - Gravimetric Factor (GF) = (Atomic weight of Cd) / (Formula weight of $(C_{23}H_{25}N_4O_2)_2[Cd(SCN)_4]$)
 - % Cd = (Weight of precipitate × GF / Weight of sample) × 100

Quantitative Data Summary for Cadmium Determination:

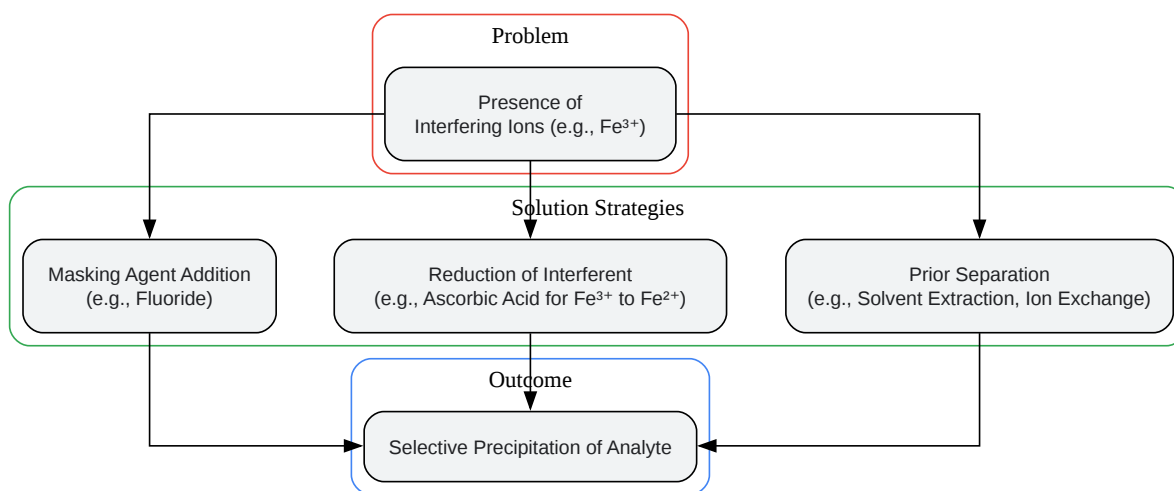
Parameter	Value/Condition
Sample Size	20-100 mg Cd
Precipitating Agent	5% Diantipyrylmethane in 1 M H ₂ SO ₄
Co-precipitant	10% Potassium Thiocyanate
pH for Precipitation	4-5
Digestion Temperature	60-70 °C
Drying Temperature	110 °C
Weighing Form	$(C_{23}H_{25}N_4O_2)_2[Cd(SCN)_4]$
Gravimetric Factor	To be calculated based on atomic weights

Interferences

A number of ions can interfere with the gravimetric determination using **diantipyrylmethane**. Common interfering ions include Fe(III), Mo(VI), V(V), and U(VI), which also form colored or insoluble complexes with the reagent. The interference from Fe(III) can often be eliminated by

reduction to Fe(II) with ascorbic acid or by masking with fluoride ions. The separation of interfering ions prior to precipitation may be necessary for complex matrices.

Logical Relationship for Interference Mitigation:



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Caption: Strategies for mitigating interferences in gravimetric analysis.

Conclusion

Gravimetric analysis using **diantipyrylmethane** offers a reliable and accurate method for the determination of titanium, bismuth, cadmium, and other metal ions. Careful control of experimental conditions such as pH, temperature, and reagent concentrations, along with appropriate measures to mitigate interferences, is crucial for obtaining precise and accurate results. The detailed protocols provided in these application notes serve as a valuable resource for researchers and scientists in various fields, including materials science, environmental analysis, and pharmaceutical development.

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